

Orthogonality of DEAC deprotection with other protecting groups

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-Lys(DEAC)-OH*

Cat. No.: *B3008574*

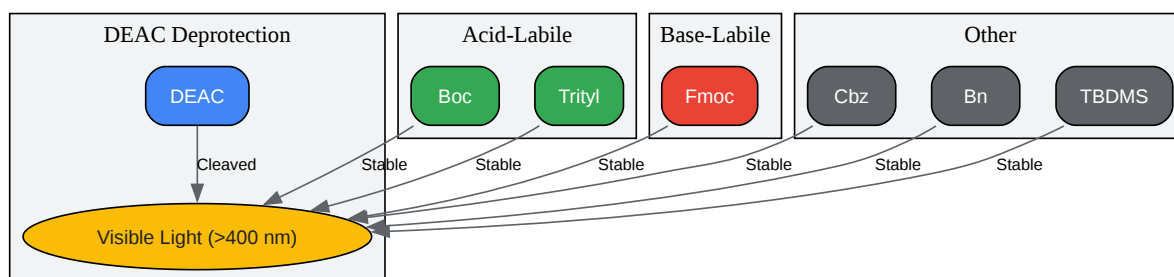
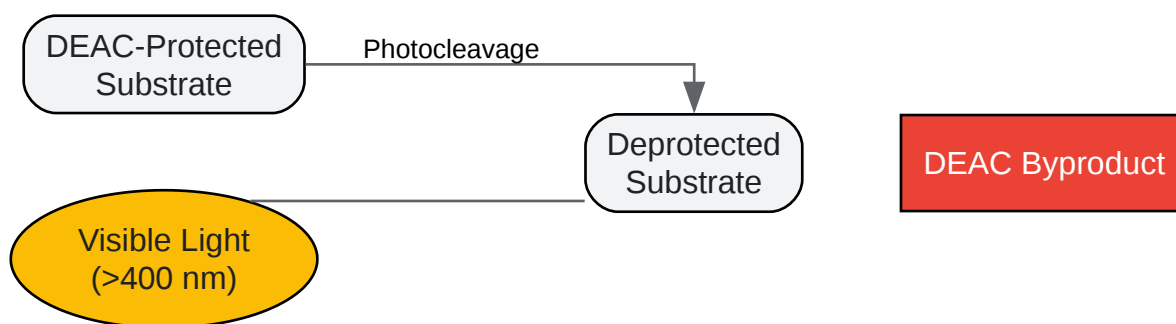
[Get Quote](#)

Orthogonality of DEAC Deprotection: A Comparative Guide

The (7-diethylaminocoumarin-4-yl)methyl (DEAC) group is a photolabile protecting group prized for its sensitivity to visible light, offering a mild and selective method for deprotection. This characteristic allows for its removal without affecting other common acid- or base-labile protecting groups, a property known as orthogonality. This guide provides a comparative analysis of the DEAC group's orthogonality with other widely used protecting groups, supported by experimental data and detailed protocols.

Principle of DEAC Deprotection

The DEAC group is cleaved by irradiation with visible light, typically in the range of 400-450 nm. This long-wavelength deprotection is a key advantage, as it minimizes potential damage to sensitive substrates that can occur with UV-light-labile protecting groups. The process is highly efficient and can be performed in various solvent systems, making it a versatile tool in complex organic synthesis, particularly for "caged" compounds where the release of a bioactive molecule is triggered by light.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Orthogonality of DEAC deprotection with other protecting groups]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3008574#orthogonality-of-deac-deprotection-with-other-protecting-groups\]](https://www.benchchem.com/product/b3008574#orthogonality-of-deac-deprotection-with-other-protecting-groups)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com